

Allyltrimethylsilane safety and handling precautions

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An In-depth Technical Guide to Allyltrimethylsilane Safety and Handling

For researchers, scientists, and drug development professionals, a thorough understanding of the safety protocols and handling precautions for chemical reagents is paramount. This guide provides a comprehensive overview of the safe handling of **Allyltrimethylsilane** (CAS No. 762-72-1), a versatile reagent used in organic synthesis.

Chemical and Physical Properties

Allyltrimethylsilane is a colorless, highly flammable liquid.[1] A summary of its key physical and chemical properties is provided in the table below for easy reference.



Property	Value	Source(s)
Molecular Formula	C6H14Si	[2][3][4]
Molecular Weight	114.26 g/mol	[2]
Appearance	Clear, colorless liquid	
Boiling Point	84-88 °C	_
Density	0.719 g/mL at 25 °C	_
Flash Point	-9 °C (45 °F)	_
Refractive Index	n20/D 1.407	_
Vapor Pressure	82 hPa at 25 °C	_
Water Solubility	Insoluble	_
Solubility in Organic Solvents	Freely soluble in all organic solvents	_
Storage Temperature	2-8°C	_

Hazard Identification and Classification

Allyltrimethylsilane is classified as a hazardous substance. It is crucial to understand its potential dangers to ensure safe handling.



Hazard Class	GHS Classification	Signal Word	Hazard Statement(s)
Flammable Liquids	Category 2	Danger	H225: Highly flammable liquid and vapor.
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure	Category 3 (Respiratory tract irritation)	Warning	H335: May cause respiratory irritation.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **Allyltrimethylsilane**.

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment must be worn when handling this chemical.



PPE Category	Specification	Rationale	Source(s)
Eye Protection	Tightly fitting safety goggles or a face shield.	To protect eyes from splashes.	
Hand Protection	Chemical- impermeable gloves (e.g., Neoprene or nitrile rubber).	To prevent skin contact.	_
Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat.	To protect skin and clothing from spills and splashes.	_
Respiratory Protection	Use in a well-ventilated area. If inhalation risk is high, use a NIOSH-certified organic vapor respirator.	To prevent inhalation of vapors.	

Engineering Controls

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. Ensure that an emergency eyewash station and safety shower are readily accessible.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mist.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use only non-sparking tools.



- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.
- · Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat and sources of ignition.
- Store away from oxidizing agents, strong acids, and strong bases.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.



Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.	
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.	_

Accidental Release Measures

In case of a spill, follow these procedures:

- Evacuate Personnel: Remove all personnel from the affected area.
- Eliminate Ignition Sources: Remove all sources of ignition.
- Ventilate the Area: Ensure adequate ventilation.



- Containment: Contain the spillage with a non-combustible absorbent material (e.g., sand, earth).
- Collection: Collect the absorbed material using non-sparking tools and place it in a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly.
- Do not let the product enter drains.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical. Do NOT use a water jet.
- Specific Hazards: Highly flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Combustion may produce carbon oxides and silicon oxides.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Experimental Protocols

While specific experimental protocols for toxicity are not publicly available in the provided search results, the safe handling of **Allyltrimethylsilane** in a research context, such as in a Hosomi-Sakurai reaction, involves a meticulous workflow.

Example: Hosomi-Sakurai Reaction Workflow

- Preparation:
 - Ensure all glassware is dry.
 - Work under an inert atmosphere (e.g., nitrogen or argon).
 - The reaction is typically carried out at low temperatures (e.g., -78 °C).



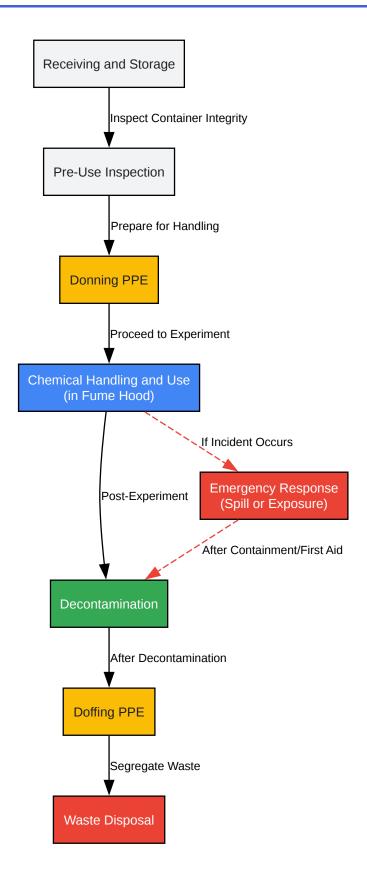
· Reagent Addition:

- To a solution of the aldehyde or ketone in an anhydrous solvent (e.g., CH₂Cl₂), a Lewis acid (e.g., TiCl₄) is added.
- Allyltrimethylsilane is then added dropwise to the reaction mixture.
- · Reaction Quenching and Workup:
 - The reaction is quenched with a suitable reagent, such as a saturated aqueous solution of NH₄CI.
 - The organic layer is separated, washed, dried, and concentrated.
- Purification:
 - The crude product is purified by techniques such as flash chromatography.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Allyltrimethylsilane** from acquisition to disposal.





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Safe Handling Workflow for Allyltrimethylsilane



This guide is intended to provide comprehensive safety and handling information for **AllyItrimethylsilane**. Always refer to the most current Safety Data Sheet (SDS) from your supplier before use and adhere to all institutional and regulatory safety protocols.

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